

# Personal protective equipment for handling **SBP-3264**

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## *Compound of Interest*

Compound Name: **SBP-3264**

Cat. No.: **B10827795**

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## Essential Safety and Handling Guide for SBP-3264

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal guidance for handling the novel kinase inhibitor **SBP-3264**. As a preferred source for laboratory safety information, this guide aims to build trust by delivering value beyond the product itself. The following procedures are based on best practices for handling similar chemical compounds in a research setting.

## Chemical and Physical Properties of SBP-3264

A summary of the known quantitative data for **SBP-3264** is presented below for easy reference.

Property	Value
Chemical Formula	C <sub>19</sub> H <sub>20</sub> ClN <sub>5</sub> O
Molecular Weight	369.85 g/mol
IUPAC Name	N-(4-(5-(3-chlorophenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-yl)cyclohexyl)acetamide
Appearance	Not specified (likely a solid)
Solubility	Soluble in DMSO

## Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **SBP-3264** is not readily available, a conservative approach to personal protection is warranted. The following PPE is mandatory when handling **SBP-3264** to minimize exposure risk.

PPE Category	Specifications
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or if ventilation is inadequate.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is critical for the safe handling of **SBP-3264** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.

- Ensure that an eyewash station and safety shower are readily accessible.
- Clear the workspace of any unnecessary items to prevent contamination.

## 2. Weighing and Aliquoting:

- If handling the solid form, weigh the required amount on a tared weigh boat inside a fume hood to avoid inhalation of any dust.
- Use appropriate tools (e.g., spatula) for transfer.
- For creating stock solutions, dissolve the compound in a suitable solvent like DMSO.

## 3. Solution Handling:

- When working with solutions of **SBP-3264**, handle them with the same level of caution as the solid compound.
- Avoid direct contact with skin and eyes.

## 4. Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

Proper disposal of **SBP-3264** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

## 1. Waste Segregation:

- All solid waste contaminated with **SBP-3264** (e.g., weigh boats, gloves, paper towels) should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid waste containing **SBP-3264** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste unless compatible.

## 2. Container Labeling:

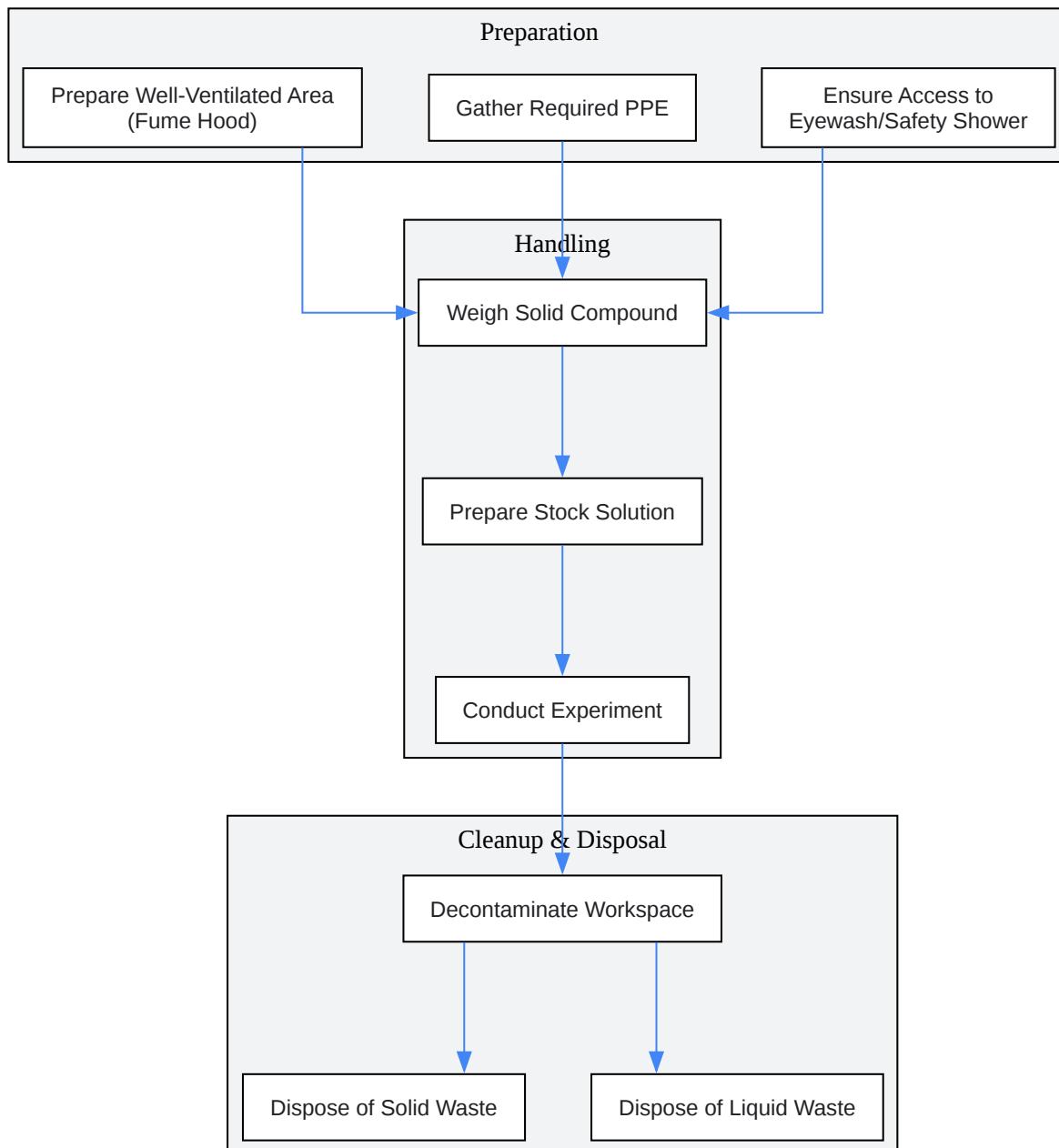
- Hazardous waste containers must be labeled with "Hazardous Waste," the full chemical name "N-(4-(5-(3-chlorophenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-yl)cyclohexyl)acetamide," and the approximate concentration and quantity.

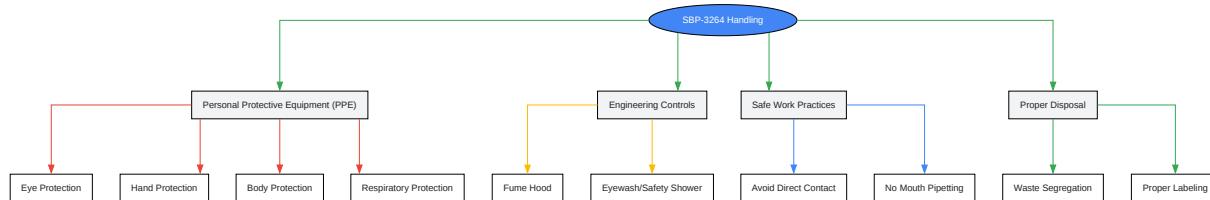
## 3. Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

# Experimental Workflow and Logical Relationships

The following diagrams illustrate the recommended workflow for handling **SBP-3264** and the logical relationship of safety precautions.





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